

Isobutyl Decanoate: A Technical Guide to Safe Handling for Research and Development

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Compound of Interest

Compound Name: *Isobutyl decanoate*

Cat. No.: *B1672221*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobutyl decanoate (CAS No. 30673-38-2) is an ester of isobutanol and decanoic acid, commonly used as a flavor and fragrance agent.^[1] In the context of research and drug development, it may be utilized as a starting material, intermediate, or reference compound. While generally recognized as safe (GRAS) for its use in food, a thorough understanding of its safety profile and proper handling procedures is essential in a laboratory setting. This technical guide provides an in-depth overview of the available safety data, handling precautions, and emergency procedures for **isobutyl decanoate**.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of a robust safety protocol. The following table summarizes the key properties of **isobutyl decanoate**.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₈ O ₂	[2]
Molecular Weight	228.37 g/mol	[2]
CAS Number	30673-38-2	[3]
Appearance	Colorless clear liquid (estimated)	[1]
Boiling Point	265.00 to 268.00 °C @ 760.00 mm Hg	
Flash Point	239.00 °F (115.00 °C) (Closed Cup)	
Specific Gravity	0.85200 to 0.86900 @ 25.00 °C	
Refractive Index	1.42400 to 1.43100 @ 20.00 °C	
Vapor Pressure	0.009000 mm Hg @ 25.00 °C	

Toxicological Data and Hazard Assessment

Comprehensive toxicological data for **isobutyl decanoate** is not readily available in public databases. However, information from various sources indicates a low acute toxicity profile.

GHS Classification: According to a significant number of notifications to the ECHA C&L Inventory, **isobutyl decanoate** does not meet the criteria for classification as a hazardous substance under the Globally Harmonized System (GHS).

Toxicity Data: Specific oral, dermal, and inhalation toxicity studies (e.g., LD50, LC50) for **isobutyl decanoate** are not publicly documented. However, its status as a FEMA GRAS (Generally Recognized As Safe) substance for use in food implies a very low order of toxicity. For structurally related esters, such as isobutyl acetate, the oral LD50 in rats is high, indicating low acute toxicity.

Endpoint	Value	Species	Reference
Oral LD50	Not determined	-	
Dermal LD50	Not determined	-	
Inhalation LC50	Not determined	-	

Irritation and Sensitization: Data on the skin and eye irritation potential of **isobutyl decanoate** is limited. For a similar compound, isobutyl acetate, uncovered application to rabbit skin did not cause irritation, while occlusive application resulted in moderate irritation. Instillation into the rabbit eye caused moderate inflammation. It is prudent to assume that **isobutyl decanoate** may cause mild to moderate skin and eye irritation upon prolonged or repeated contact. There is no available data to suggest that **isobutyl decanoate** is a skin sensitizer.

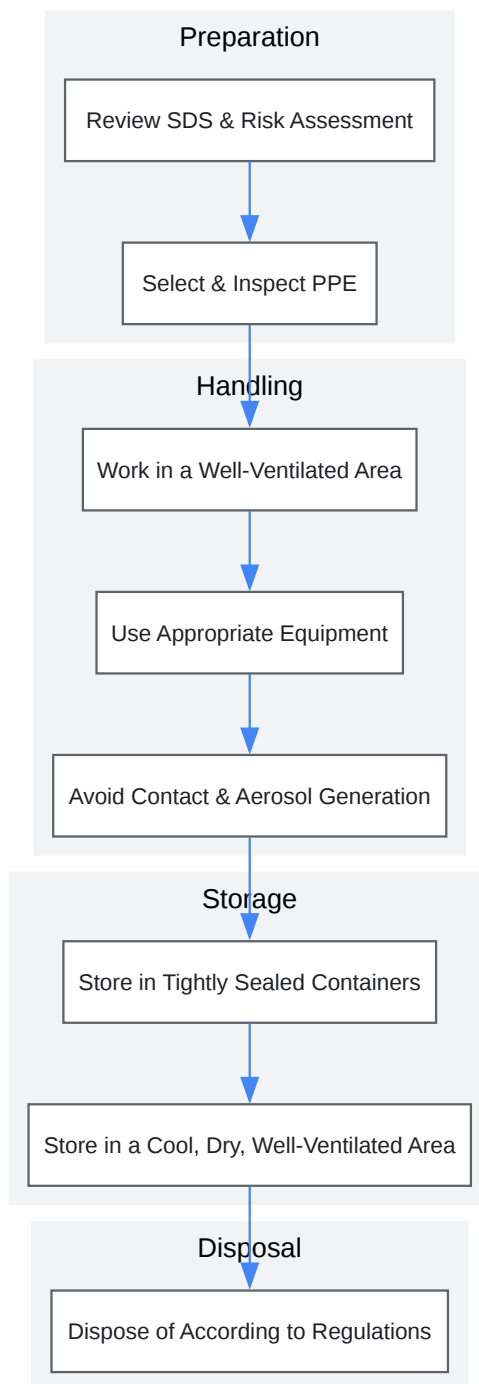
Occupational Exposure Limits

No specific occupational exposure limits (OELs), such as OSHA Permissible Exposure Limits (PEL) or ACGIH Threshold Limit Values (TLV), have been established for **isobutyl decanoate**. Given its low vapor pressure and expected low toxicity, airborne concentrations are likely to be minimal under standard laboratory conditions.

Safe Handling and Storage

Adherence to standard laboratory safety protocols is crucial when working with any chemical, including **isobutyl decanoate**. The following workflow outlines the key stages of safe handling.

Safe Handling Workflow for Isobutyl Decanoate



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Caption: General workflow for safely handling **isobutyl decanoate**.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **isobutyl decanoate**:

- Eye Protection: Chemical safety goggles should be worn to protect against potential splashes.
- Skin Protection:
 - Gloves: Chemically resistant gloves, such as nitrile or neoprene, should be worn. Inspect gloves for any signs of degradation before use.
 - Lab Coat: A standard laboratory coat should be worn to protect street clothing and skin.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not expected to be necessary. If there is a potential for generating aerosols or working in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge may be appropriate.

Engineering Controls

- Ventilation: Work with **isobutyl decanoate** in a well-ventilated area. A fume hood is recommended for procedures that may generate aerosols or vapors.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling **isobutyl decanoate** and before eating, drinking, or smoking.
- Avoid direct contact with the skin, eyes, and clothing.

Storage Requirements

- Store **isobutyl decanoate** in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from strong oxidizing agents.

Emergency Procedures

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- In case of skin contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: Combustible liquid. In a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be formed.
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for cleaning up: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to local

regulations.

Disposal Considerations

Dispose of **isobutyl decanoate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or with household waste.

Conclusion

Isobutyl decanoate is a compound with a low hazard profile, as indicated by its non-classification under GHS and its GRAS status for food use. However, as with all chemicals in a laboratory setting, it is imperative to follow good industrial hygiene and safety practices. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can handle **isobutyl decanoate** safely and effectively, minimizing the risk of exposure and ensuring a safe working environment.

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References

- 1. isobutyl decanoate, 30673-38-2 [thegoodscentcompany.com]
- 2. Isobutyl decanoate | 30673-38-2 | MOLNOVA [molnova.com]
- 3. isoamyl decanoate, 2306-91-4 [thegoodscentcompany.com]
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